

C.I. Fluorescent Brightener 71: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Fluorescent brightener 71*

Cat. No.: *B125262*

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Introduction

C.I. **Fluorescent Brightener 71** (FBA 71), with the CAS number 16090-02-1, is a prominent member of the stilbene-disulfonic acid class of optical brightening agents.[1][2] Chemically known as Disodium 4,4'-bis[(4-anilino-6-morpholino-1,3,5-triazin-2-yl)amino]stilbene-2,2'-disulfonate, this compound is widely utilized in the textile, paper, and detergent industries to enhance the whiteness of materials.[3][4] Its mechanism of action involves the absorption of ultraviolet radiation and subsequent emission of blue light, which counteracts the natural yellowish tint of substrates. This technical guide provides an in-depth overview of the structure, synthesis, and key properties of C.I. **Fluorescent Brightener 71**.

Chemical Structure

The molecular structure of C.I. **Fluorescent Brightener 71** is characterized by a central stilbene-2,2'-disulfonic acid core, which is symmetrically substituted on both sides. Each side features a triazine ring that is further functionalized with an aniline and a morpholine group. The presence of sulfonic acid groups imparts water solubility to the molecule.[5]

Chemical Formula: $C_{40}H_{38}N_{12}Na_2O_8S_2$ [4]

Molecular Weight: 924.91 g/mol [6]

Synonyms: FBA 71, Disodium 4,4'-bis[(4-anilino-6-morpholino-1,3,5-triazin-2-yl)amino]stilbene-2,2'-disulfonate, Fluorescent Brightener 260[4]

Physicochemical and Spectral Properties

C.I. **Fluorescent Brightener 71** is typically a pale yellow, odorless powder.[2] It exists in two crystalline forms, α (amorphous) and β (crystalline), with the β -form exhibiting a superior whitening effect.[2] A summary of its key quantitative properties is presented in the tables below.

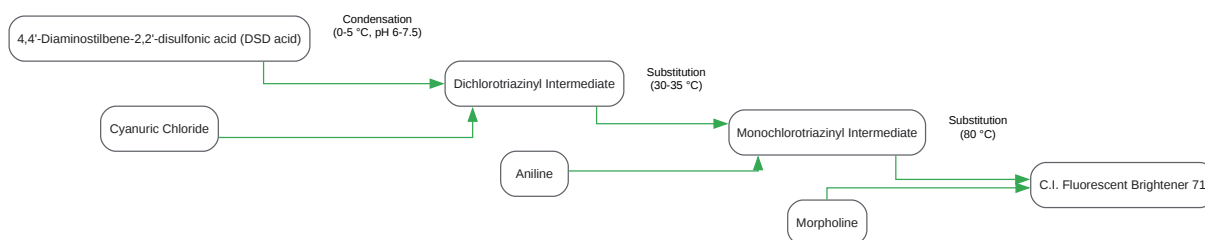
Property	Value	Reference
Melting Point	>270 °C	[2][7]
Water Solubility (20-25 °C)	1.223 - 1.9 g/L	[2]
log Kow	-1.58	[1]
Appearance	Pale yellow solid	[2]

Spectral Property	Value	Reference
UV Absorption Maximum (λ_{max})	349 nm	[2]
Fluorescence Emission Maximum	442 nm	[2]

Synthesis of C.I. Fluorescent Brightener 71

The synthesis of C.I. **Fluorescent Brightener 71** is a multi-step process that begins with the reaction of 4,4'-diaminostilbene-2,2'-disulfonic acid (DSD acid) with cyanuric chloride. This is followed by sequential nucleophilic substitution reactions with aniline and morpholine. The temperature and pH of the reaction mixture are critical parameters that must be carefully controlled at each stage to ensure the selective substitution of the chlorine atoms on the triazine rings.

Synthesis Pathway



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Caption: Synthesis pathway of C.I. **Fluorescent Brightener 71**.

Experimental Protocol

The following is a representative experimental protocol for the synthesis of C.I. **Fluorescent Brightener 71**, adapted from industrial production methods.

Materials:

- 4,4'-diaminostilbene-2,2'-disulfonic acid (DSD acid)
- Cyanuric chloride (2,4,6-trichloro-1,3,5-triazine)
- Aniline
- Morpholine
- Sodium carbonate
- Acetone
- Ice
- Water

Procedure:

Step 1: First Condensation - Formation of the Dichlorotriazinyl Intermediate

- In a reaction vessel, prepare a solution of DSD acid in water and adjust the pH to 6-7 with a 10% aqueous solution of sodium carbonate.
- In a separate vessel, prepare a dispersion of cyanuric chloride in an ice-water mixture (below 0 °C).
- Slowly add the DSD acid solution to the cyanuric chloride dispersion while maintaining the temperature between 0-5 °C and the pH at 6-7.5 by the continuous addition of 10% sodium carbonate solution.
- Stir the reaction mixture at this temperature until the reaction is complete (monitoring by TLC is recommended).

Step 2: Second Condensation - Reaction with Aniline

- To the reaction mixture from Step 1, add aniline.
- Raise the temperature to 30-35 °C and stir for approximately 2 hours.

Step 3: Third Condensation - Reaction with Morpholine

- Following the reaction with aniline, add morpholine to the mixture.
- Increase the temperature to 80 °C and continue stirring for another 2 hours.

Step 4: Isolation and Purification

- After the final condensation, remove any organic solvent (e.g., acetone, if used) by evaporation.
- Adjust the pH of the solution to 6-7.5 with a suitable base.
- The product can be induced to crystallize by heating to 120-130 °C, which facilitates the conversion from the α -amorphous form to the β -crystalline form.[2]

- Cool the mixture and collect the solid product by filtration.
- Wash the filter cake with water.
- The crude product can be further purified by recrystallization or other standard techniques.
- Dry the final product under vacuum at 80 °C.

Characterization:

The identity and purity of the synthesized C.I. **Fluorescent Brightener 71** should be confirmed using standard analytical techniques, including:

- Nuclear Magnetic Resonance (NMR) spectroscopy: To confirm the molecular structure.
- Fourier-Transform Infrared (FTIR) spectroscopy: To identify the characteristic functional groups.
- Melting Point Analysis: To assess purity.
- UV-Visible and Fluorescence Spectroscopy: To verify the optical properties.

Conclusion

C.I. **Fluorescent Brightener 71** is a commercially significant stilbene-based optical brightener with a well-defined chemical structure and a multi-step synthesis process. Its effectiveness lies in its ability to absorb UV light and emit blue light, thereby enhancing the perceived whiteness of various materials. The synthesis, while straightforward in principle, requires careful control of reaction conditions to achieve a high-purity product. The data and protocols presented in this guide provide a comprehensive technical foundation for researchers and scientists working with this compound.

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